

Performance Benchmark: 2,2'-Oxybisbutan-1-ol in Industrial Applications

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Compound of Interest

Compound Name: 2,2'-Oxybisbutan-1-ol

Cat. No.: B15178004

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A Comparative Guide for Researchers and Drug Development Professionals

In the landscape of industrial solvents and fuel oxygenates, the selection of an appropriate compound is paramount to achieving optimal performance, efficiency, and environmental compatibility. This guide provides a comprehensive performance benchmark of **2,2'-Oxybisbutan-1-ol**, more commonly known as di-sec-butyl ether (DSBE), against its prevalent alternatives. The data presented herein is intended to assist researchers, scientists, and professionals in drug development and other industries in making informed decisions based on objective, experimental evidence.

Physicochemical Properties: A Foundation for Performance

A comparative overview of the key physicochemical properties of di-sec-butyl ether and its common isomers and alternative solvents is presented in Table 1. These properties fundamentally influence their behavior and efficacy in various applications.

Property	2,2'-Oxybisbutan-1-ol (Di-sec-butyl ether)	Di-n-butyl ether (DNBE)	Diisobutyl ether (DIBE)	Methyl tert-butyl ether (MTBE)
CAS Number	6863-58-7	142-96-1	628-55-7	1634-04-4
Molecular Formula	C ₈ H ₁₈ O	C ₈ H ₁₈ O	C ₈ H ₁₈ O	C ₅ H ₁₂ O
Molecular Weight (g/mol)	130.23	130.23	130.23	88.15
Boiling Point (°C)	121[1][2]	142	122	55.2
Density (g/mL at 20°C)	0.759[1][2]	0.769	0.755	0.74
logP (Octanol-Water Partition Coefficient)	~2.8	~2.9	~2.8	1.3

Application as a Solvent: Extraction Efficiency

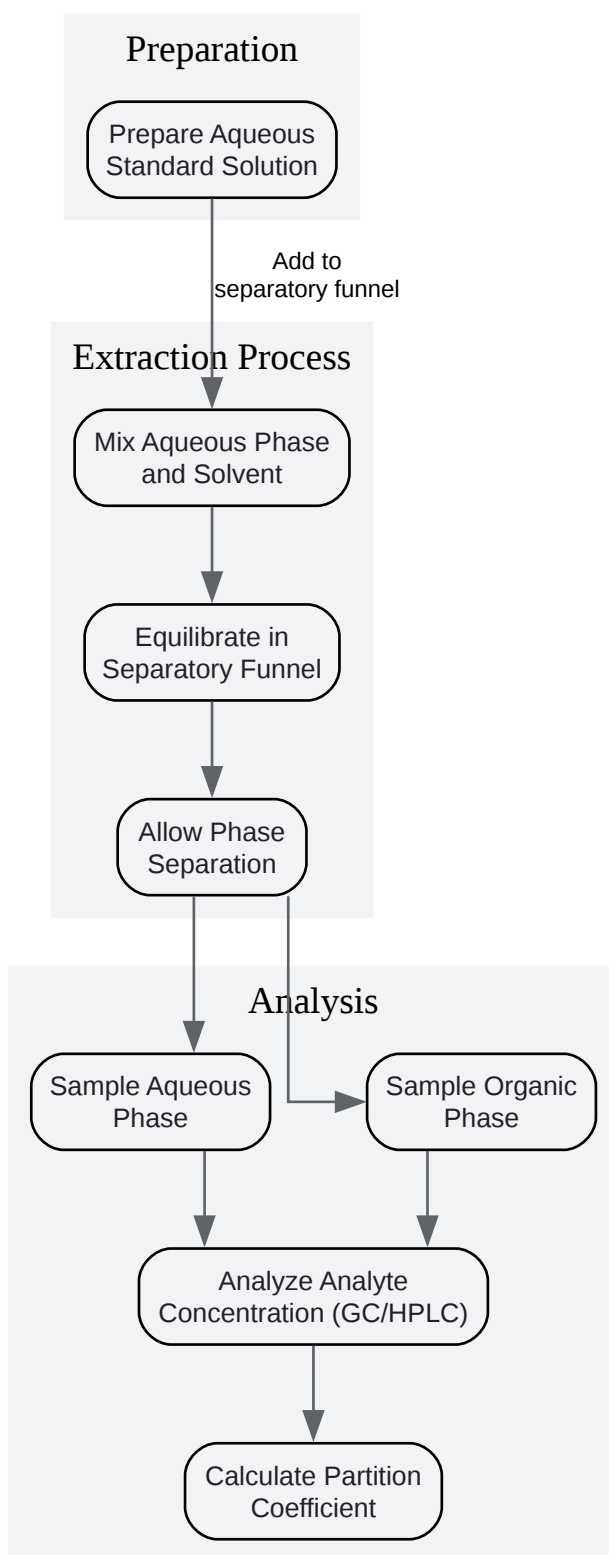
Di-sec-butyl ether's utility as a solvent is largely dictated by its moderate polarity and hydrophobicity, as indicated by its logP value. While specific experimental data directly comparing the extraction efficiency of DSBE against a wide range of alternatives is limited in publicly available literature, its properties suggest it would be effective for extracting moderately nonpolar organic compounds from aqueous solutions.

A general experimental workflow for evaluating solvent extraction efficiency is outlined below. This protocol can be adapted to compare DSBE with other solvents for specific applications.

Experimental Protocol: Liquid-Liquid Extraction Efficiency

- **Preparation of Standard Solution:** A standard solution of the target analyte is prepared in an appropriate aqueous phase.

- **Extraction:** A known volume of the aqueous standard solution is mixed with an equal volume of the solvent to be tested (e.g., di-sec-butyl ether, di-n-butyl ether) in a separatory funnel.
- **Equilibration:** The funnel is shaken vigorously for a set period to ensure thorough mixing and allow for the partitioning of the analyte between the two immiscible phases. The funnel is vented periodically to release any pressure buildup.
- **Phase Separation:** The mixture is allowed to stand until the two layers have clearly separated.
- **Analysis:** A sample is carefully taken from both the aqueous and organic layers. The concentration of the analyte in each layer is determined using a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).
- **Calculation of Partition Coefficient (P):** The partition coefficient is calculated as the ratio of the concentration of the analyte in the organic phase to its concentration in the aqueous phase. A higher partition coefficient indicates a greater extraction efficiency.



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Experimental workflow for determining solvent extraction efficiency.

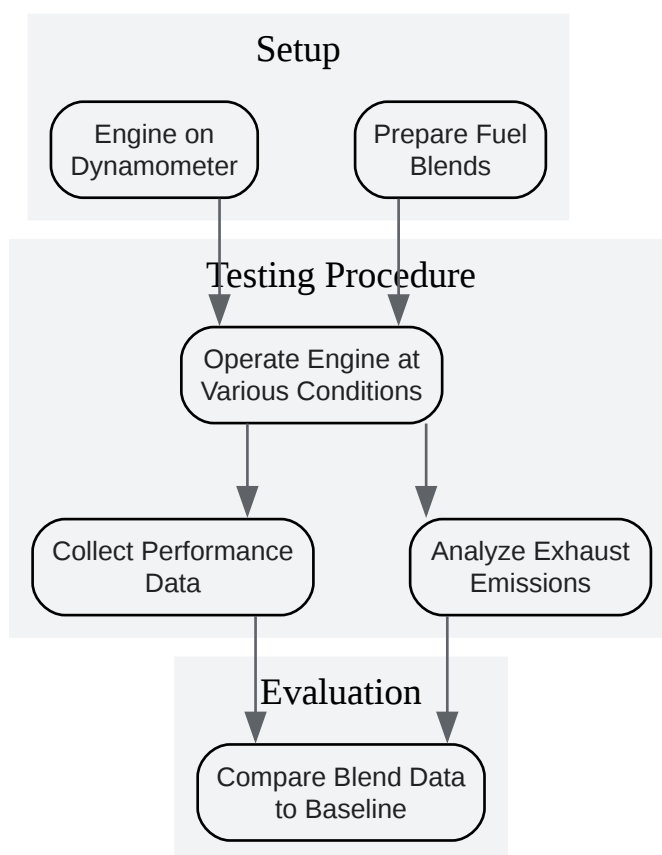
Application as a Fuel Additive: Performance and Emissions

Ethers are commonly used as oxygenates in gasoline to improve combustion and reduce certain emissions. While specific data for di-sec-butyl ether is scarce, studies on similar ethers provide insights into its potential performance. The addition of oxygenates generally leads to more complete combustion, which can increase brake thermal efficiency (BTE) and reduce carbon monoxide (CO) and hydrocarbon (HC) emissions. However, it can also lead to an increase in nitrogen oxide (NOx) emissions.

A standardized experimental setup for evaluating the performance of fuel additives in an internal combustion engine is described below.

Experimental Protocol: Engine Performance and Emissions Testing

- **Engine Setup:** A single-cylinder or multi-cylinder internal combustion engine is mounted on a dynamometer to control and measure engine speed and load.
- **Fuel Blending:** Test fuels are prepared by blending a base fuel (gasoline or diesel) with a specific percentage of the ether additive (e.g., 5%, 10%, 15% by volume).
- **Engine Operation:** The engine is operated at various steady-state conditions (e.g., different speeds and loads) with both the base fuel and the test blends.
- **Performance Data Collection:** Key performance parameters are recorded, including fuel consumption rate, brake power, and torque. From these, Brake Thermal Efficiency (BTE) and Brake Specific Fuel Consumption (BSFC) are calculated.
- **Emissions Analysis:** Exhaust gas is continuously sampled and analyzed using a gas analyzer to measure the concentrations of key pollutants, including carbon monoxide (CO), hydrocarbons (HC), and nitrogen oxides (NOx).
- **Data Comparison:** The performance and emissions data for the fuel blends are compared to the baseline data obtained with the pure base fuel.

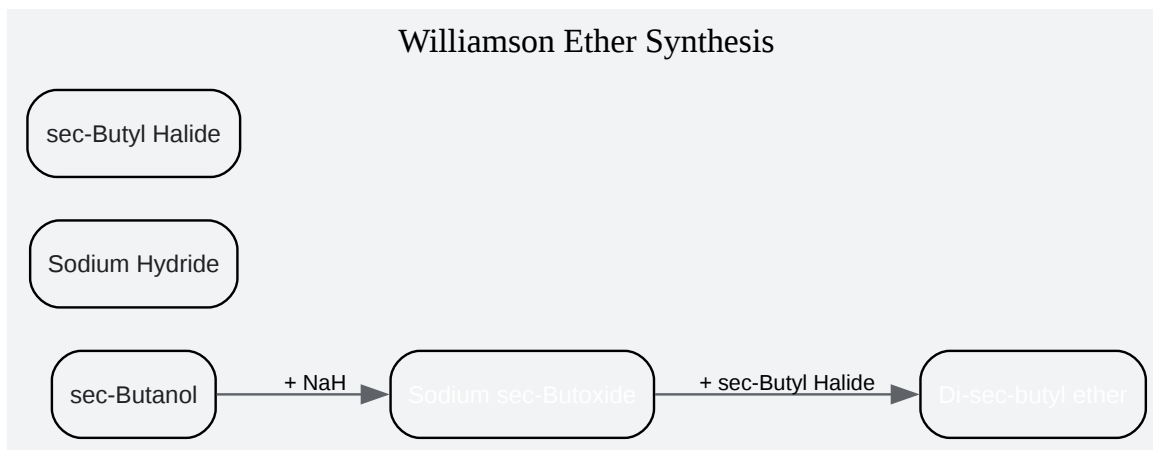


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Workflow for engine performance and emissions testing of fuel additives.

Synthesis of 2,2'-Oxybisbutan-1-ol

The primary method for the synthesis of di-sec-butyl ether is through the acid-catalyzed dehydration of sec-butanol or the Williamson ether synthesis. The Williamson synthesis, a more versatile method, involves the reaction of a sodium sec-butoxide with a sec-butyl halide.



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Williamson ether synthesis of di-sec-butyl ether.

Conclusion

2,2'-Oxybisbutan-1-ol (di-sec-butyl ether) presents a viable profile for consideration as both an industrial solvent and a fuel oxygenate. Its physicochemical properties are comparable to its isomers, di-n-butyl ether and diisobutyl ether. While direct, comprehensive comparative performance data remains a subject for further dedicated research, the provided experimental frameworks offer a robust methodology for conducting such evaluations. For researchers and professionals, the choice between DSBE and its alternatives will ultimately depend on the specific requirements of the application, including desired solvency, combustion characteristics, and economic considerations. Further empirical studies are encouraged to populate the comparative data tables and provide a more definitive performance benchmark.

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